

Assessing the Environmental Impact of Chlorocyclohexane: A Comparative Guide

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Compound of Interest

Compound Name: Chlorocyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of **chlorocyclohexane** against its common alternatives. The information is intended to assist researchers, scientists, and professionals in the drug development industry in making informed decisions regarding chemical selection and process design, with a focus on minimizing environmental footprint. All quantitative data is summarized in comparative tables, and detailed experimental methodologies for key studies are provided.

Executive Summary

Chlorocyclohexane is a versatile chemical intermediate and solvent with a notable environmental profile. While not classified as a Persistent, Bioaccumulative, and Toxic (PBT) substance, it is recognized as being toxic to aquatic life with long-lasting effects[1][2][3]. Its moderate bioaccumulation potential, indicated by a log Pow of 3.36 and a bioconcentration factor (BCF) ranging from 75 to 240, warrants careful consideration in its application and disposal[1]. This guide presents available data on the persistence, bioaccumulation, and toxicity of **chlorocyclohexane** and compares it with alternatives in key applications, including the production of the rubber anti-scorch agent N-Cyclohexylthiophthalimide (CTP) and its use as a solvent in pharmaceutical synthesis.

Data Presentation: Comparative Environmental Impact

The following tables summarize the key environmental, health, and safety data for **chlorocyclohexane** and its alternatives.

Table 1: Physicochemical Properties and Environmental Fate

Property	Chlorocyclohexane	N-(cyclohexylthio)phthalimide (CTP)	Cyclohexanone	Diethyl Ether	Methyl tert-Butyl Ether (MTBE)
Molecular Formula	C ₆ H ₁₁ Cl	C ₁₄ H ₁₅ NO ₂ S	C ₆ H ₁₀ O	(C ₂ H ₅) ₂ O	C ₅ H ₁₂ O
Boiling Point (°C)	142[1]	Decomposes	155.6[2]	34.5[4]	55.2
Water Solubility	0.4 g/L at 20°C[1]	12.4 mg/L at 20°C[5]	Limited	69 g/L at 20°C	51 g/L at 25°C[6]
log Pow (Octanol-Water Partition Coefficient)	3.36[1]	2.82 - 3.56[5]	0.86	0.89	0.94
Biodegradation	Data not available	Not readily biodegradable[4]	Readily biodegradable	Data not available	Resistant to natural degradation[6]
Bioaccumulation Potential (BCF)	75 - 240[1]	Estimated BCF of 130[7]	Low	Low	Does not bioconcentrate[8]

Table 2: Ecotoxicity Data

Endpoint	Chlorocyclohexane	N-(cyclohexylthio)phthalimide (CTP)	Cyclohexanol	Diethyl Ether	Methyl tert-Butyl Ether (MTBE)
Fish (LC50, 96h)	Data not available	82 mg/L (Lepomis macrochirus) [4]	704 mg/L[9]	No significant toxicity expected[7]	>151 mg/L (acute)[6]
Crustaceans (EC50, 48h)	4,018 mg/L (Daphnia pulex)[1]	82 mg/L (Daphnia species)[4]	Data not available	No significant toxicity expected[7]	Data not available
Algae (EC50, 96h)	Data not available	0.7 mg/L[4]	Data not available	No significant toxicity expected[7]	Data not available
Chronic Toxicity (NOEC)	Data not available	Data not available	Data not available	Data not available	51 mg/L (freshwater) [6]

Table 3: Mammalian Toxicity and Physical Hazards

Endpoint	Chlorocyclohexane	N-(cyclohexylthio)phthalimide (CTP)	Cyclohexanone	Diethyl Ether	Methyl tert-Butyl Ether (MTBE)
Acute Oral Toxicity (LD50, rat)	3,000 mg/kg[1]	7,940 mg/kg[4]	1,535 mg/kg	1,215 mg/kg	4,000 mg/kg
Flash Point (°C)	34[1]	>150	44	-45[4]	-28
GHS Hazard Statements (Environmental)	H411: Toxic to aquatic life with long lasting effects[10]	H410: Very toxic to aquatic life with long lasting effects[4]	H412: Harmful to aquatic life with long lasting effects	Not classified for aquatic toxicity[7]	Not classified for aquatic toxicity[6]

Production Methods and Environmental Considerations

Chlorocyclohexane is primarily produced through two main industrial routes:

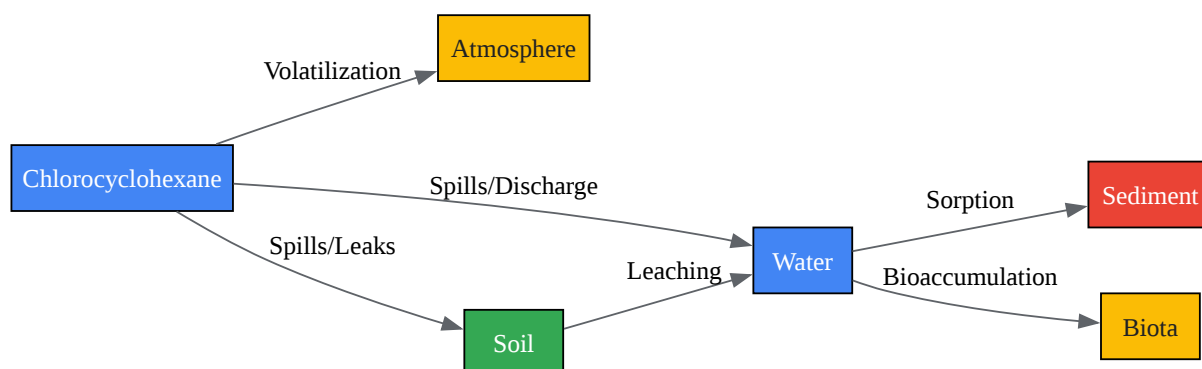
- **Chlorination of Cyclohexane:** This process involves the direct chlorination of cyclohexane, often initiated by UV light. A significant drawback of this method is the potential for the formation of polychlorinated byproducts, which can be more persistent and toxic than the desired product. The separation and disposal of these byproducts present an environmental challenge.
- **Reaction of Cyclohexanol with Hydrochloric Acid:** This method uses cyclohexanol and concentrated hydrochloric acid to produce **chlorocyclohexane**. A major environmental concern with this route is the generation of a large volume of dilute hydrochloric acid as a waste stream, which requires neutralization and treatment before discharge[6].

In contrast, the production of alternatives may present different environmental challenges. For instance, the synthesis of cyclohexanone, a key alternative, is often achieved through the

oxidation of cyclohexane, which can have a low conversion rate and produce its own set of byproducts and waste streams[11].

Visualization of Key Processes

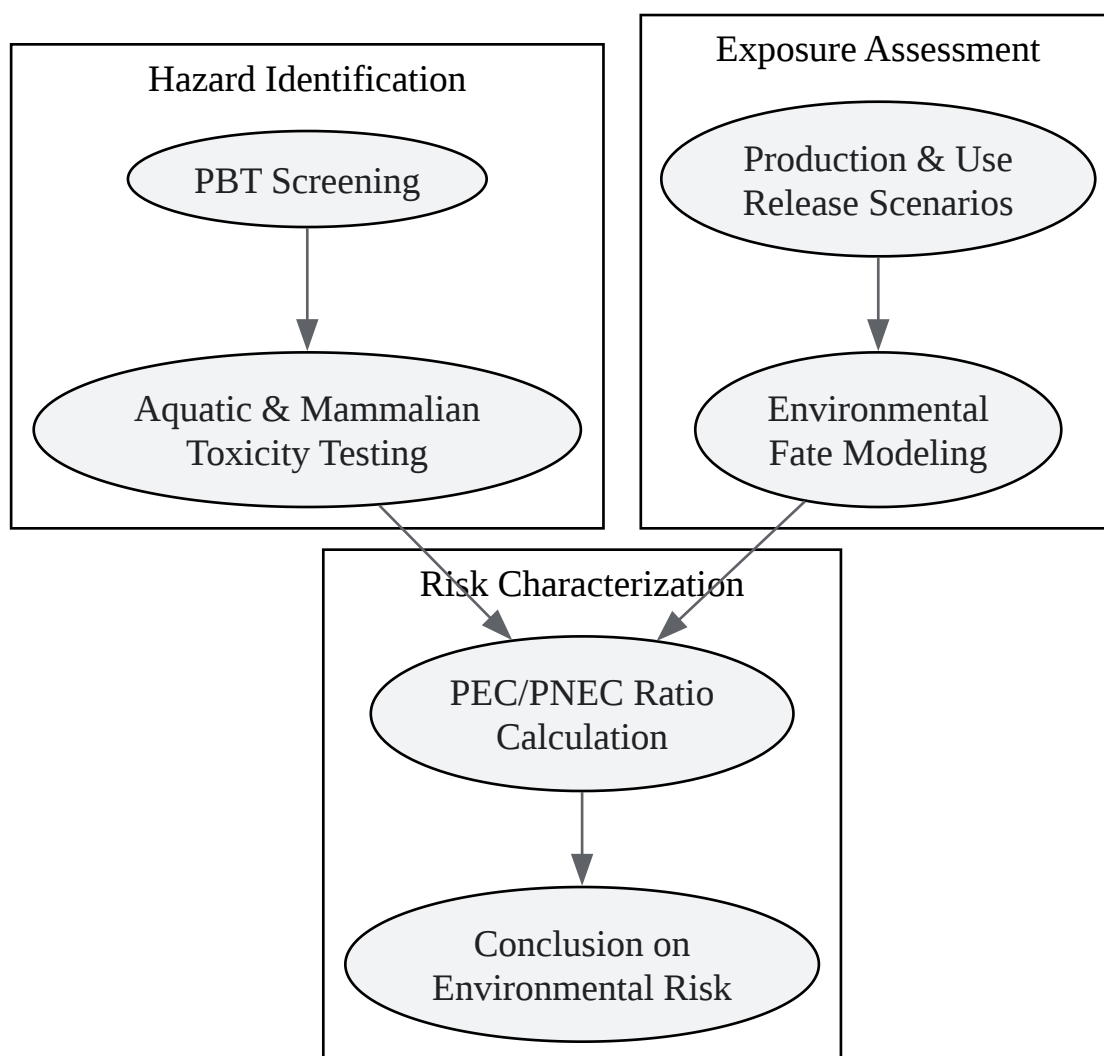
Environmental Fate of Chlorocyclohexane



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Caption: Potential environmental pathways of **chlorocyclohexane** upon release.

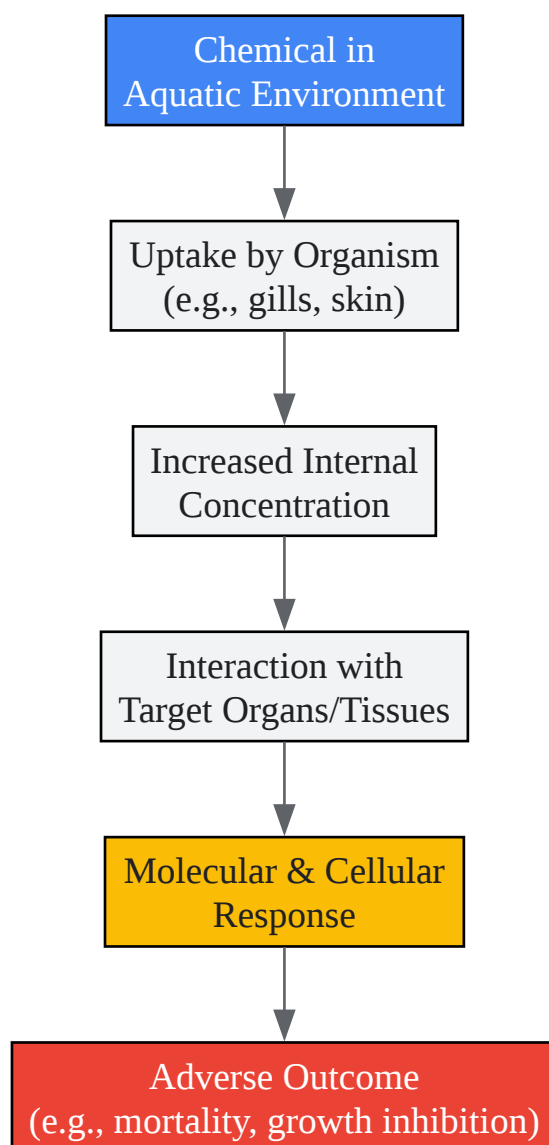
Comparative Workflow for Environmental Risk Assessment



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Caption: A generalized workflow for assessing the environmental risk of chemical substances.

Signaling Pathway for Aquatic Toxicity



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Caption: A simplified signaling pathway illustrating the mechanism of aquatic toxicity.

Experimental Protocols

Detailed methodologies for the key experimental data cited in this guide are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

OECD 301: Ready Biodegradability

This test evaluates the potential for a chemical to be rapidly biodegraded by microorganisms. Several methods exist within this guideline, such as the CO₂ Evolution Test (OECD 301B) and the Closed Bottle Test (OECD 301D).

- Principle: A small amount of the test substance is incubated in a mineral medium containing a microbial inoculum (e.g., from activated sludge). The degradation is followed by measuring the consumption of oxygen or the production of carbon dioxide over a 28-day period[12].
- Pass Criteria: A substance is considered "readily biodegradable" if it reaches a certain percentage of its theoretical biodegradation (e.g., >60% of theoretical CO₂ production) within a 10-day window during the 28-day test period[13].

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC₅₀) over a 96-hour exposure period[1][9][14].

- Principle: Fish are exposed to a range of concentrations of the test substance in a controlled aquatic environment. Mortalities are recorded at 24, 48, 72, and 96 hours[3].
- Test Organisms: Commonly used species include zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*).
- Endpoint: The LC₅₀ value is calculated at the end of the 96-hour exposure.

OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test determines the concentration of a substance that immobilizes 50% of a test population of *Daphnia* (EC₅₀) over a 48-hour exposure period.

- Principle: *Daphnia magna* or *Daphnia pulex* are exposed to a series of concentrations of the test substance. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC₅₀ value for immobilization is calculated at 48 hours.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater algae[15][16][17].

- Principle: Exponentially growing cultures of a selected algal species (e.g., *Pseudokirchneriella subcapitata*) are exposed to a range of concentrations of the test substance over 72 hours[8].
- Endpoint: The inhibition of growth is measured by changes in cell density or biomass, and the EC50 value (the concentration causing 50% inhibition of growth) is calculated[18].

Conclusion

The selection of **chlorocyclohexane** or its alternatives should be guided by a thorough evaluation of their respective environmental impacts throughout their lifecycle. While **chlorocyclohexane** serves as a valuable chemical, its aquatic toxicity and moderate bioaccumulation potential necessitate responsible handling and waste management. For applications where alternatives are available, such as the use of N-Phenyl-N-[(trichloromethyl)thio]benzenesulfonamide in rubber manufacturing or greener solvents in synthesis, a comparative risk assessment is crucial. This guide provides a foundational dataset for such an assessment, highlighting the need for further research to fill existing data gaps, particularly concerning the biodegradability of **chlorocyclohexane** and the comprehensive environmental profiles of some of its alternatives. By prioritizing chemicals with lower persistence, bioaccumulation, and toxicity, the chemical industry can move towards more sustainable practices.

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